

An In-depth Technical Guide to 2-Ethylthiophene: Molecular Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Thiophene, 2-ethylthio

CAS No.: 6911-35-9

Cat. No.: B13913431

[Get Quote](#)

A Note on Nomenclature: This guide focuses on 2-ethylthiophene, a compound where an ethyl group (-CH₂CH₃) is directly attached to a thiophene ring. The term "2-ethylthio thiophene" would imply an ethylthio group (-S-CH₂CH₃) attached to the thiophene ring, a different chemical entity. Publicly available scientific literature and chemical databases predominantly feature data on 2-ethylthiophene, suggesting it is the compound of more common scientific and commercial interest.

Introduction to 2-Ethylthiophene

2-Ethylthiophene is a substituted aromatic heterocyclic compound that serves as a valuable building block in organic synthesis.^[1] Its structure, consisting of a five-membered thiophene ring with an ethyl group at the 2-position, imparts a unique combination of aromaticity and reactivity.^[2] This colorless to pale yellow liquid possesses a characteristic strong, unpleasant odor.^[2] While insoluble in water, it is soluble in common organic solvents like ethanol and ether.^[2]

From a drug development perspective, the thiophene nucleus is a significant pharmacophore, and its derivatives are integral to a wide array of therapeutic agents, exhibiting properties ranging from anticancer to anti-inflammatory.[3][4] The functionalization of the thiophene ring, as seen in 2-ethylthiophene, allows for the synthesis of more complex molecules with potential biological activity.[4]

Molecular Structure and Weight

The fundamental characteristics of 2-ethylthiophene are defined by its molecular structure and weight.

Molecular Structure

The structure of 2-ethylthiophene features a planar, five-membered thiophene ring, which is an aromatic system due to the delocalization of six π -electrons. An ethyl group is attached to the carbon atom at the 2-position of this ring.

```
dot graph 2_ethylthiophene_structure { layout=neato; node [shape=plaintext, fontname="Arial",  
fontsize=12]; edge [fontname="Arial", fontsize=10];  
}
```

Caption: 2D Molecular Structure of 2-Ethylthiophene.

Molecular Weight and Formula

The molecular and physical properties of 2-ethylthiophene are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C6H8S	[1][5]
Molecular Weight	112.19 g/mol	[1][5]
CAS Number	872-55-9	[1][5]
IUPAC Name	2-ethylthiophene	[5]
SMILES	CCC1=CC=CS1	[5]
InChI Key	JCCCMAAJYSNBPR-UHFFFAOYSA-N	[1][5]

Physicochemical Properties

The physical and chemical characteristics of 2-ethylthiophene are crucial for its handling, storage, and application in synthesis.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2]
Odor	Strong, unpleasant, thiophene-like	[2][6]
Density	0.991 - 0.998 g/cm ³ at 20-25 °C	[1][6]
Boiling Point	133 - 160 °C	[1][6][7]
Melting Point	-97 °C	[6]
Flash Point	21 °C (69-70 °F)	[1][7]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene	[2][6]
Refractive Index	1.510 - 1.516 at 20 °C	[7]

Synthesis of 2-Ethylthiophene

The synthesis of 2-ethylthiophene can be approached through various established organic chemistry methodologies. Thiophene itself is highly reactive towards electrophilic substitution, primarily at the 2-position.^[8]

Friedel-Crafts Acylation followed by Reduction

A common and illustrative synthetic route involves a two-step process:

- **Friedel-Crafts Acylation:** Thiophene reacts with an acylating agent, such as acetyl chloride, in the presence of a Lewis acid catalyst (e.g., stannic chloride) to form 2-acetylthiophene.^[9] Stannic chloride is often preferred over aluminum chloride to minimize polymerization of the thiophene ring.^[9]
- **Reduction:** The resulting ketone, 2-acetylthiophene, is then reduced to the corresponding alkyl group. Standard reduction methods like the Wolff-Kishner or Clemmensen reduction can be employed to convert the acetyl group to an ethyl group.

```
dot graph synthesis_workflow { rankdir=LR; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", style="filled, rounded"]; edge [fontname="Arial", fontsize=10]; }
```

Caption: General workflow for the synthesis of 2-ethylthiophene.

Chemical Reactivity and Applications

The reactivity of 2-ethylthiophene is largely dictated by the electron-rich thiophene ring. The ethyl group is a weak activating group and directs further electrophilic substitution to the vacant positions on the ring, primarily the 5-position.

Electrophilic Substitution

Like **thiophene**, **2-ethylthiophene** readily undergoes electrophilic substitution reactions such as halogenation, nitration, and sulfonation.^[8]^[10] These reactions provide pathways to a variety

of substituted thiophenes, which are valuable intermediates in medicinal chemistry and materials science.[3][4]

Applications in Drug Development and Materials Science

Thiophene derivatives are a cornerstone in the development of numerous pharmaceuticals.[3][4] 2-Ethylthiophene serves as a precursor to more complex molecules that may exhibit biological activity. The thiophene ring is a bioisostere of the benzene ring and is often incorporated into drug candidates to modulate their pharmacokinetic and pharmacodynamic properties.[4]

In the realm of materials science, thiophene-based compounds are used in the synthesis of conducting polymers and organic light-emitting diodes (OLEDs).[3] The ability to functionalize the thiophene ring allows for the fine-tuning of the electronic and optical properties of these materials.

Safety and Handling

2-Ethylthiophene is a hazardous chemical and requires careful handling in a laboratory setting.

Hazard Identification

- Flammability: It is a highly flammable liquid and vapor.[5][11]
- Toxicity: It is harmful if swallowed, in contact with skin, or if inhaled.[5]
- Irritation: It causes skin and serious eye irritation, and may cause respiratory irritation.[1][11]

Recommended Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[11]
- Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

- Store in a tightly closed container in a cool, dry place away from oxidizing agents.[1][2]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of 2-ethylthiophene.

- ¹³C NMR: Spectral data for 2-ethylthiophene is available and can be used to confirm the carbon framework of the molecule.[12]
- Mass Spectrometry: The mass spectrum of 2-ethylthiophene shows a molecular ion peak corresponding to its molecular weight, aiding in its identification.[13]
- IR and UV/Visible Spectroscopy: Infrared and UV/Visible spectra provide information about the functional groups and electronic transitions within the molecule, respectively.[13]

Conclusion

2-Ethylthiophene is a significant heterocyclic compound with a well-defined molecular structure and a range of physicochemical properties that make it a useful intermediate in organic synthesis. Its reactivity, centered on the thiophene ring, allows for the creation of a diverse array of derivatives with potential applications in drug discovery and materials science. Due to its hazardous nature, strict adherence to safety protocols is imperative when handling this compound. The availability of comprehensive spectroscopic data facilitates its identification and characterization in research and industrial settings.

References

- A1 Prolaboratory. (n.d.). BUY 2-(Ethylthio). Retrieved February 6, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 2-Ethylthiophene. Retrieved February 6, 2026, from [\[Link\]](#)
- ChemBK. (n.d.). 2-(Ethylthio)ethanol. Retrieved February 6, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN102964334B - Process for synthesizing 2-thiopheneethanol and derivatives thereof.
- The Good Scents Company. (n.d.). 2-ethyl thiophene, 872-55-9. Retrieved February 6, 2026, from [\[Link\]](#)

- Google Patents. (n.d.). US3213144A - Production of 2-(ethylthio) ethanol.
- NIST. (n.d.). Thiophene, 2-(methylthio)-. Retrieved February 6, 2026, from [\[Link\]](#)
- NIST. (n.d.). Thiophene, 2-ethyl-. Retrieved February 6, 2026, from [\[Link\]](#)
- Wikipedia. (n.d.). Thiophene. Retrieved February 6, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN101885720B - Method for synthesizing 2-thiophene ethylamine.
- Ansari, A., et al. (2024). Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads. RSC Medicinal Chemistry.
- Cognizance Journal of Multidisciplinary Studies. (2023).
- Freie Universität Berlin. (2025). Thiophene Derivatives as Versatile Precursors for (Hetero)Arene and Natural Product Synthesis.
- The Organic Chemistry Tutor. (2018, August 8). 12 Chemical Reactions of Thiophene [Video]. YouTube.
- Loba Chemie. (2019). 2-THIOPHENEETHANOL MSDS CAS-No.: 5402-55-1 MSDS.
- BenchChem. (2025).
- Maybridge. (2009).
- Samir, E., Abouzied, A., & Hamed, F. (2016). The Synthesis and Cytotoxicity of Novel Thiophene Derivatives Derived from 2-(4-Oxo-4,4-Dihydrothiazol-2-yl) Acetonitrile. International Journal of Organic Chemistry, 6, 85-94.
- Bhagwat, J. K., & Ambre, M. B. (2023). PHARMACOLOGICAL APPLICATION OF THIOPHENE DERIVATIVES. EPRA International Journal of Research and Development.
- Organic Syntheses. (n.d.). 2-acetothienone. Retrieved February 6, 2026, from [\[Link\]](#)
- Mishra, R., et al. (2011). Synthesis, properties and biological activity of thiophene: A review. Der Pharma Chemica, 3(4), 38-54.
- Merck Millipore. (2025).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Ethylthiophene, 99% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. guidechem.com [guidechem.com]
- 3. Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads - PMC [pmc.ncbi.nlm.nih.gov]
- 4. cognizancejournal.com [cognizancejournal.com]
- 5. 2-Ethylthiophene | C₆H₈S | CID 13388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Ethylthiophene Properties, Applications & Safety | China Manufacturer & Supplier Guide [chemheterocycles.com]
- 7. 2-ethyl thiophene, 872-55-9 [thegoodscentscompany.com]
- 8. Thiophene - Wikipedia [en.wikipedia.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. m.youtube.com [m.youtube.com]
- 11. fishersci.com [fishersci.com]
- 12. 2-Ethylthiophene(872-55-9) ¹³C NMR spectrum [chemicalbook.com]
- 13. Thiophene, 2-ethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethylthiophene: Molecular Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13913431/docs#an-in-depth-technical-guide-to-2-ethylthiophene-molecular-structure-properties-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)